

A Guide for National Metrology Institutes on Participating in CCQM Key Comparisons

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For researchers, scientists, and drug development professionals at National Metrology Institutes (NMIs) and Designated Institutes (DIs), participation in Key Comparisons organized by the Consultative Committee for Amount of Substance – Metrology in Chemistry and Biology (CCQM) is crucial for demonstrating and benchmarking measurement capabilities.^{[1][2]} These comparisons are essential for establishing the international equivalence of measurement standards and supporting Calibration and Measurement Capability (CMC) claims in the BIPM Key Comparison Database (KCDB).^{[2][3][4]}

This guide provides a comprehensive overview of the process for participating in CCQM Key Comparisons, from initial proposal to final report, including data presentation and experimental protocol requirements.

Understanding the Framework of CCQM Comparisons

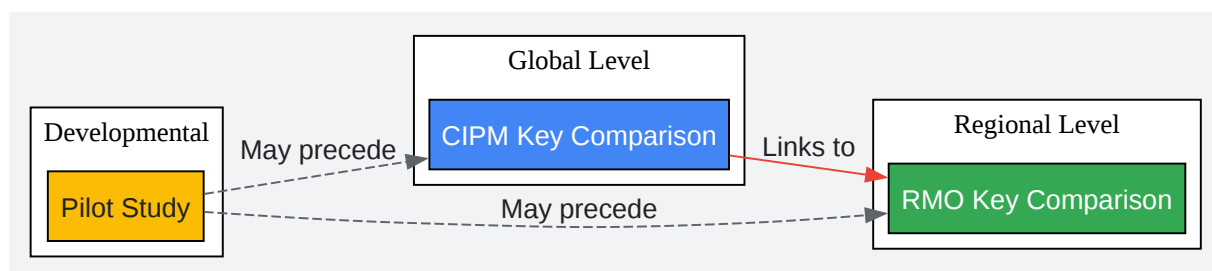
The CCQM, under the auspices of the International Committee for Weights and Measures (CIPM), organizes international comparisons to assess the competence of participating laboratories in specific measurements.^{[5][6]} The results of these comparisons provide a basis for the mutual recognition of national measurement standards and of calibration and measurement certificates issued by NMIs.^{[4][7]}

There are primarily two types of key comparisons an NMI can participate in:

- CIPM Key Comparisons: These are of international scope, organized by the CCQM or the BIPM, and are typically restricted to laboratories of Member States. They deliver a "Key Comparison Reference Value" (KCRV), which is considered a close approximation of the true value.[8]
- RMO Key Comparisons: Organized by Regional Metrology Organizations (RMOs), these comparisons are regional in scope but may include participants from other regions. To ensure global equivalence, RMO key comparisons must be linked to corresponding CIPM key comparisons, often by having at least two common participants.[8]

Additionally, Pilot Studies may be conducted to investigate new measurement methods or to prepare for a key comparison.[9][10] While results from pilot studies are not typically used to support CMCs, they are a valuable tool for capability building.[8]

Below is a diagram illustrating the relationship between these different types of comparisons.



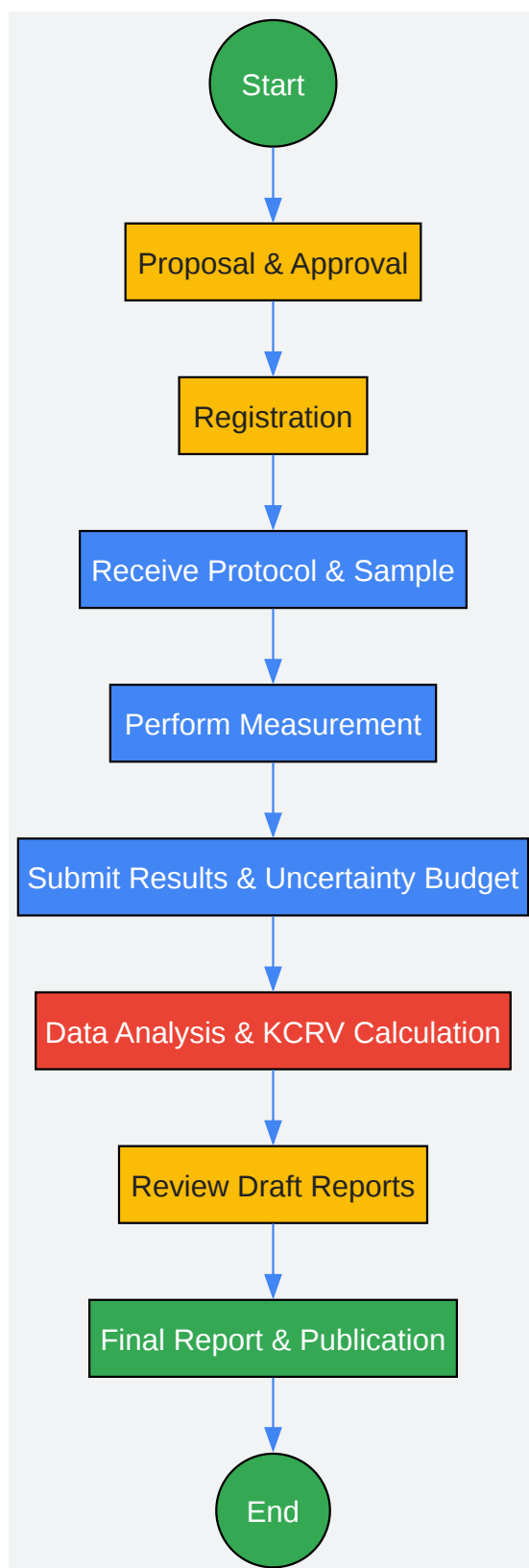
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Relationship between different types of CCQM comparisons.

The Key Comparison Workflow: A Step-by-Step Guide

The process of participating in a CCQM key comparison follows a structured timeline, from the initial planning stages to the final publication of results.[11] The coordinating laboratory, also known as the pilot institute, is responsible for organizing the comparison.[9]

The following diagram outlines the key stages of participation for an NMI:



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